

Technical Guide: Oxyfluorfen-d5 in Quantitative Analysis

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Compound of Interest

Compound Name: Oxyfluorfen-d5

Cat. No.: B12054560

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This technical guide provides an in-depth overview of **Oxyfluorfen-d5**, a deuterated analog of the herbicide Oxyfluorfen. It is intended for researchers, scientists, and professionals in drug development and analytical chemistry who utilize stable isotope-labeled internal standards for precise quantification. This document outlines its core properties, and detailed experimental protocols for its application in residue analysis, and visualizes the analytical workflow.

Core Properties of Oxyfluorfen-d5

Oxyfluorfen-d5 is primarily used as an internal standard in analytical methodologies, particularly in isotope dilution mass spectrometry (IDMS), for the quantification of Oxyfluorfen in various matrices. Its physical and chemical properties are nearly identical to the unlabeled analyte, ensuring it behaves similarly during sample preparation and analysis, which allows for accurate correction of matrix effects and analyte loss.

Property	Value	Citations
CAS Number	2140327-69-9	[1][2]
Molecular Weight	366.73 g/mol	[1][2]
Molecular Formula	C ₁₅ H ₆ D ₅ ClF ₃ NO ₄	[1]
Synonyms	2-Chloro-1-(3-ethoxy-d5-4-nitrophenoxy)-4-(trifluoromethyl)benzene, Oxyfluorfen D5 (ethyl D5)	
Isotopic Purity	>99.0 atom% D	
Chemical Purity	>99.0% (HPLC)	

Experimental Protocols for Residue Analysis

Oxyfluorfen-d5 is instrumental in the accurate quantification of Oxyfluorfen residues in environmental and agricultural samples. Below are detailed methodologies for its use in Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Analysis of Oxyfluorfen in Cotton Gin By-Products by GC-MS

This protocol details the determination of Oxyfluorfen residues in solid matrices like cotton gin by-products.

Methodology:

- Sample Extraction:
 - Homogenize and shake a 5.0-gram sample with 100 mL of a methanol/water (80:20 v/v) solution.
- Purification:

- Purify an aliquot of the extract using a polymeric solid-phase extraction (SPE) column.
- Elute the analyte from the SPE column with dichloromethane.
- Evaporate the eluate to dryness.
- Reconstitution and Analysis:
 - Reconstitute the residue with a toluene/acetone (80:20 v/v) solution containing a known concentration of **Oxyfluorfen-d5** as the internal standard.
 - Analyze the sample by gas chromatography with negative-ion chemical ionization mass spectrometry (GC-NCI-MS).
- Quantification:
 - The limit of detection (LOD) and limit of quantitation (LOQ) for this method are 0.003 ppm and 0.01 ppm, respectively.

Analysis of Oxyfluorfen in Water by LC-MS/MS

This protocol is designed for the quantitative determination of Oxyfluorfen in various water matrices (drinking, ground, and surface water).

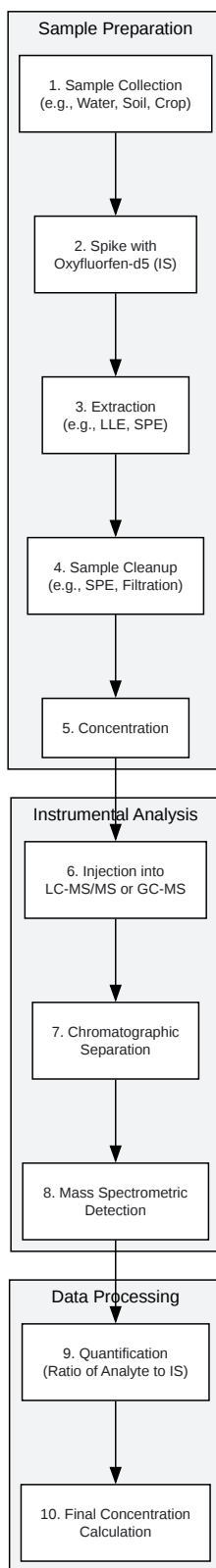
Methodology:

- Sample Preparation:
 - For control samples, transfer 5 mL of the water sample into an 8-dram amber glass vial.
 - For fortified samples, add 0.05 mL of a fortification solution to 4.95 mL of the water sample in the vial.
- Internal Standard Spiking:
 - Add 0.020 mL of a 0.500 µg/mL solution of **Oxyfluorfen-d5** to each sample.
- Extraction:

- Add 5.00 mL of acetonitrile to the water sample and mix using a vortex mixer.
- Allow the sample to return to room temperature.
- Analysis:
 - Transfer a 2-mL aliquot of the supernatant to an autosampler vial.
 - Analyze the sample using a Liquid Chromatography system coupled to a Tandem Mass Spectrometer with electrospray ionization (LC-ESI-MS/MS).
- Quantification:
 - The limit of quantitation (LOQ) for this method is 0.1 µg/L.

Analytical Workflow Visualization

The following diagram illustrates the general workflow for the quantification of Oxyfluorfen using **Oxyfluorfen-d5** as an internal standard via isotope dilution mass spectrometry.



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Caption: Workflow for quantitative analysis using an internal standard.

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References

- 1. downloads.regulations.gov [downloads.regulations.gov]
- 2. epa.gov [epa.gov]
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